

Commercial Availability and Technical Profile of 4-Iodo-2-(trifluoromethoxy)aniline

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Compound of Interest

Compound Name: 4-Iodo-2-(trifluoromethoxy)aniline

Cat. No.: B1302851

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Iodo-2-(trifluoromethoxy)aniline** (CAS No. 874814-75-2), a key building block in pharmaceutical and agrochemical research. This document outlines its commercial availability, key suppliers, and detailed technical data to support its application in synthesis and drug development.

Commercial Availability and Suppliers

4-Iodo-2-(trifluoromethoxy)aniline is available from several chemical suppliers, primarily catering to the research and development market. It is typically offered in quantities ranging from grams to kilograms. Lead times can vary, with some suppliers offering the compound from stock, while others synthesize it on demand.

| Supplier | Purity | Available Quantities | Stock Status |
|--|---------------------------------|----------------------|---|
| Sigma-Aldrich | 98% | Inquire | Inquire |
| SynHet | 95% to >99% [1] | Pre-pack and bulk | Synthesis on demand (<1 week lead time) [1] |
| Oakwood Products, Inc. (via Neta Scientific) | 95% | 5g and larger | Inquire |

Physicochemical and Spectroscopic Data

Detailed experimental data for **4-Iodo-2-(trifluoromethoxy)aniline** is not extensively published. However, based on information from suppliers and data for structurally related compounds, the following properties can be summarized. It is recommended to obtain a certificate of analysis from the supplier for lot-specific data.

| Property | Value | Source |
|--------------------|---|---------------------|
| CAS Number | 874814-75-2 | [1] |
| Molecular Formula | C ₇ H ₅ F ₃ INO | [2] |
| Molecular Weight | 303.02 g/mol | [2] |
| IUPAC Name | 4-iodo-2-(trifluoromethoxy)aniline | [1] |
| Physical Form | Solid, semi-solid, or liquid/lump | |
| Purity | 95% - >99% | [1] |
| Storage Conditions | Keep in a dark place, under an inert atmosphere, at room temperature. | |

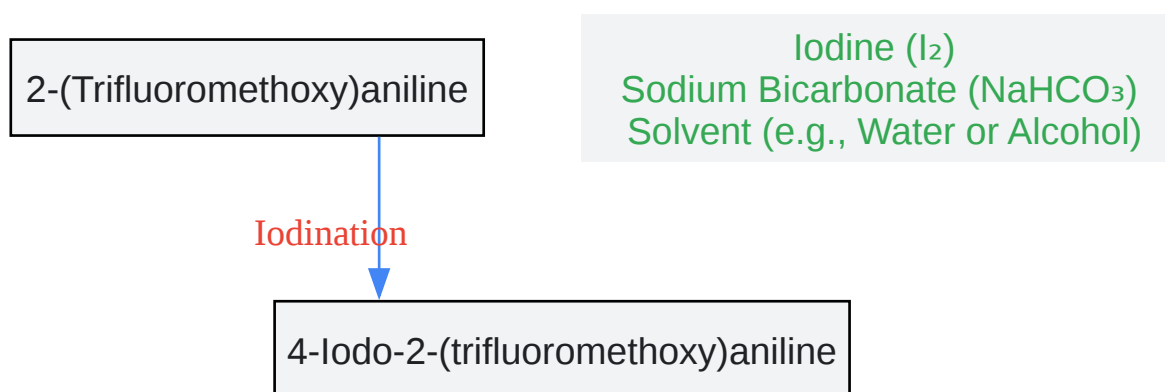
While specific spectroscopic data for **4-Iodo-2-(trifluoromethoxy)aniline** requires direct analysis, data for the related compound 2-Iodo-4-(trifluoromethyl)aniline (CAS 163444-17-5) provides a useful reference:

| Spectroscopic Data (for 2-Iodo-4-(trifluoromethyl)aniline) | Values |
|--|--|
| ^1H NMR (400 MHz, CDCl_3) | δ 7.87 (d, J = 2.0 Hz, 1H), 7.37 (dd, J_1 = 8.4 Hz, J_2 = 2.0 Hz, 1H), 6.74 (d, J = 8.4 Hz, 1H), 4.41 (s, 2H) |
| ^{13}C NMR (100 MHz, CDCl_3) | 149.7, 136.3 (q, J = 4.0 Hz), 126.9 (q, J = 4.0 Hz), 123.7 (q, J = 270.0 Hz), 121.6 (q, J = 3.0 Hz), 113.6, 82.3 |
| ^{19}F NMR (376 MHz, CDCl_3) | δ -61.4 (s, 3F) |
| Melting Point | 50 °C |

Proposed Synthesis Protocol

A specific, peer-reviewed synthesis protocol for **4-Iodo-2-(trifluoromethoxy)aniline** is not readily available in the public domain. However, a plausible synthetic route can be devised based on established organic chemistry principles, such as the direct iodination of an aniline derivative. The following proposed protocol starts from the commercially available 2-(trifluoromethoxy)aniline.

Reaction Scheme:



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Figure 1: Proposed synthesis of **4-Iodo-2-(trifluoromethoxy)aniline**.

Experimental Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-(trifluoromethoxy)aniline (1 equivalent) in a suitable solvent such as water or ethanol.
- **Addition of Base:** Add sodium bicarbonate (NaHCO_3 , 1.5-2.0 equivalents) to the solution and stir until it is well dispersed.
- **Iodination:** Slowly add a solution of iodine (I_2 , 1.0-1.1 equivalents) in the same solvent to the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench any remaining iodine with a saturated aqueous solution of sodium thiosulfate.
- **Extraction:** Extract the product into an organic solvent such as ethyl acetate or dichloromethane.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Safety and Handling

4-Iodo-2-(trifluoromethoxy)aniline is a chemical that requires careful handling in a laboratory setting. Always consult the Safety Data Sheet (SDS) provided by the supplier before use.

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

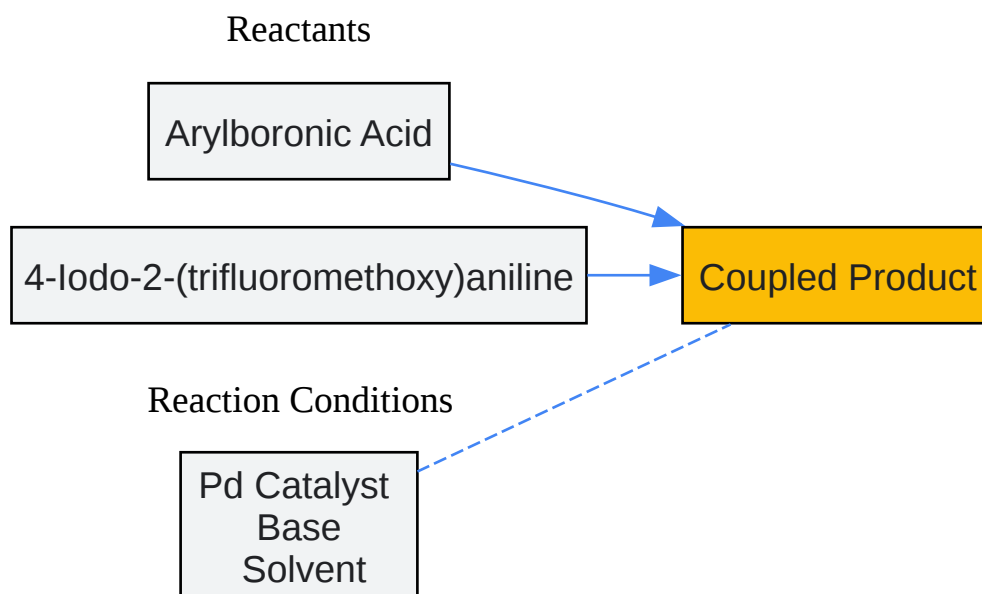
Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, and eye/face protection.
- Use in a well-ventilated area or under a fume hood.

Applications in Research and Development

4-Iodo-2-(trifluoromethoxy)aniline serves as a valuable intermediate in the synthesis of complex organic molecules. The presence of the trifluoromethoxy group can enhance metabolic stability and lipophilicity, while the iodo and amino groups provide reactive handles for further chemical transformations, such as cross-coupling reactions and amide bond formations. These characteristics make it an attractive building block for the discovery of novel pharmaceuticals and agrochemicals.

Experimental Workflow for Suzuki Coupling:



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Figure 2: General workflow for a Suzuki coupling reaction.

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References

- 1. 4-Iodo-2-(trifluoromethoxy)aniline [synhet.com]
- 2. 2-Iodo-4-(trifluoromethoxy)aniline | C₇H₅F₃INO | CID 2761172 - PubChem [pubchem.ncbi.nlm.nih.gov]
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